

Application Notes and Protocols for Nisin-Controlled Gene Expression Systems

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These application notes provide a comprehensive overview and practical guidance for utilizing nisin-controlled gene expression (NICE) systems, primarily in Lactococcus lactis and other Gram-positive bacteria. This powerful and tightly regulated system is a valuable tool for recombinant protein production, metabolic engineering, and functional gene analysis.

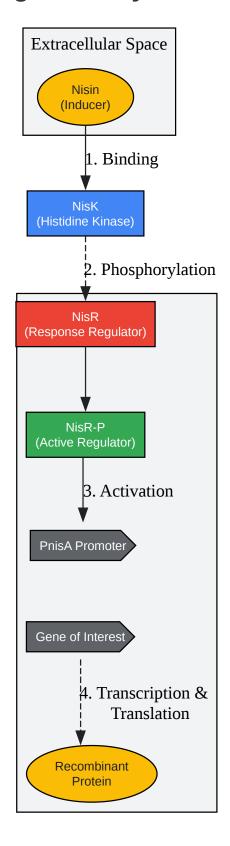
Introduction

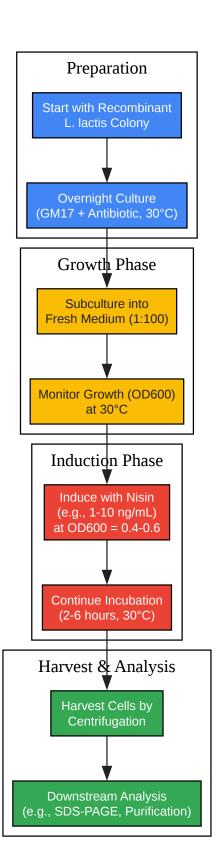
The Nisin-Controlled Gene Expression (NICE) system is one of the most widely used and effective inducible systems for Gram-positive bacteria.[1][2] It leverages the natural autoregulatory mechanism of nisin biosynthesis in Lactococcus lactis.[3][4][5] The system's key advantages include its tight regulation, with virtually no basal expression in the uninduced state, and a broad dynamic range of induction, which can be over 1,000-fold.[6][7][8] The inducer, nisin, is a food-grade antimicrobial peptide, making this system particularly suitable for applications in the food and pharmaceutical industries.[6][9]

The core of the NICE system consists of two main components: the regulatory genes nisR and nisK, and the nisin-inducible promoter, PnisA.[3][5][6] NisK is a membrane-bound histidine kinase that acts as a sensor for extracellular nisin.[3][5] Upon binding nisin, NisK autophosphorylates and subsequently transfers the phosphate group to the response regulator, NisR.[3][5] Phosphorylated NisR then activates transcription from the PnisA promoter, leading to the expression of the downstream gene of interest.[3][5]



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